

Isocycloheximide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Isocycloheximide*

Cat. No.: *B095993*

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For researchers, scientists, and drug development professionals, this in-depth guide provides a comprehensive overview of **Isocycloheximide**, covering its fundamental properties, mechanism of action, and relevant experimental protocols. This document is intended for laboratory research use only.

Core Compound Details

Isocycloheximide is a naturally occurring fungicide and an isomer of the well-studied protein synthesis inhibitor, Cycloheximide. While sharing a common molecular formula and weight, subtle structural differences may lead to variations in their biological activities.

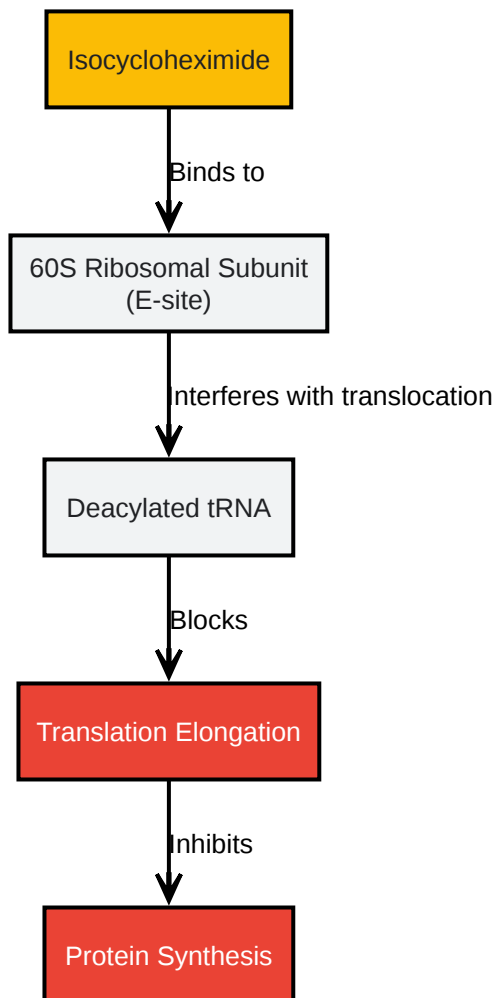
Property	Value	Source
CAS Number	6746-42-5	N/A
Molecular Formula	C ₁₅ H ₂₃ NO ₄	N/A
Molecular Weight	281.35 g/mol	N/A

Mechanism of Action: Protein Synthesis Inhibition

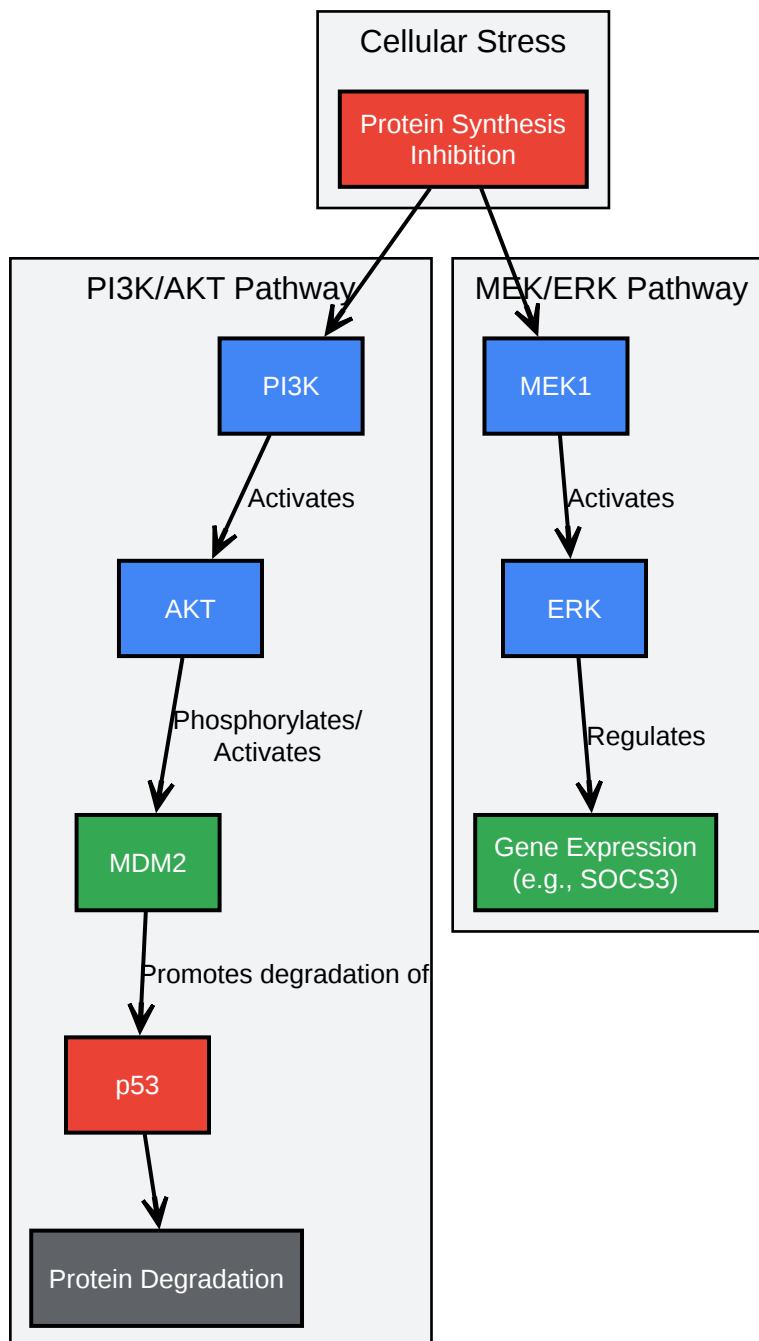
The primary mechanism of action for **Isocycloheximide**, much like its isomer Cycloheximide, is the inhibition of protein synthesis in eukaryotic cells. This process is crucial for cell growth, proliferation, and function. The inhibition occurs at the level of translation elongation.

Isocycloheximide is believed to bind to the E-site of the 60S ribosomal subunit. This binding interferes with the translocation of deacylated tRNA, effectively halting the elongation of the polypeptide chain. This leads to a cessation of protein production, which in turn can trigger various cellular responses, including cell cycle arrest and apoptosis.

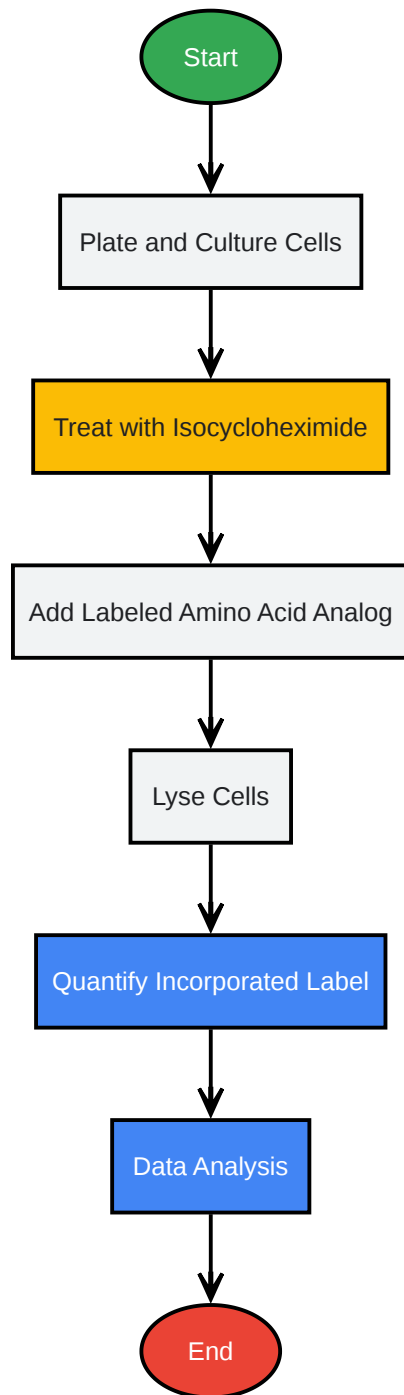
Mechanism of Protein Synthesis Inhibition



Potential Downstream Signaling Pathways



Protein Synthesis Inhibition Assay Workflow

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